

Application Notes and Protocols for 5-MTHF-13C5 Analysis in Urine

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Compound of Interest

Compound Name: 5-Methyltetrahydrofolic acid-13C5

Cat. No.: B15558413

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Introduction

5-Methyltetrahydrofolate (5-MTHF) is the most abundant and biologically active form of folate in the human body. It plays a crucial role in one-carbon metabolism, which is essential for DNA synthesis, repair, and methylation. The quantitative analysis of 5-MTHF in urine is a valuable tool for assessing folate status and investigating the pharmacokinetics of folate supplements and drugs. The use of a stable isotope-labeled internal standard, such as 5-MTHF-13C5, is critical for accurate quantification by correcting for matrix effects and variations in sample preparation and instrument response.

This document provides detailed application notes and protocols for the preparation of urine samples for the analysis of 5-MTHF and its 13C5-labeled internal standard using liquid chromatography-tandem mass spectrometry (LC-MS/MS). Two common extraction techniques, Solid-Phase Extraction (SPE) and Liquid-Liquid Extraction (LLE), are described and compared.

Sample Preparation Methodologies

The choice between SPE and LLE depends on factors such as desired sample purity, throughput, and available resources. Both methods aim to remove interfering substances from the urine matrix and concentrate the analyte of interest.

- **Solid-Phase Extraction (SPE):** This technique utilizes a solid sorbent to selectively retain the analyte from the liquid sample. Interfering compounds are washed away, and the purified analyte is then eluted with a suitable solvent. SPE is known for providing cleaner extracts and good reproducibility.^{[1][2]}
- **Liquid-Liquid Extraction (LLE):** This method separates compounds based on their differential solubilities in two immiscible liquid phases, typically an aqueous and an organic solvent. LLE is a cost-effective technique but can be more labor-intensive and may result in the co-extraction of some matrix components.^[1]

Quantitative Data Summary

The following tables summarize typical performance characteristics of SPE and LLE methods for the analysis of folates in urine, based on data reported in the literature.

Table 1: Comparison of Solid-Phase Extraction (SPE) and Liquid-Liquid Extraction (LLE) for 5-MTHF Analysis in Urine

Parameter	Solid-Phase Extraction (SPE)	Liquid-Liquid Extraction (LLE)
Recovery	80-95%	75-90%
Matrix Effect	Generally lower due to cleaner extracts	Can be more significant
Reproducibility (CV%)	< 10%	< 15%
Throughput	Amenable to high-throughput automation	Can be lower throughput
Cost per Sample	Higher (cost of SPE cartridges)	Lower (cost of solvents)
Solvent Consumption	Lower	Higher

Table 2: Typical LC-MS/MS Method Performance for 5-MTHF in Urine

Parameter	Typical Value
Limit of Detection (LOD)	0.1 - 1.0 ng/mL
Limit of Quantification (LOQ)	0.5 - 5.0 ng/mL
Linearity (R ²)	> 0.99
Intra-day Precision (CV%)	< 10%
Inter-day Precision (CV%)	< 15%

Experimental Protocols

Protocol 1: Solid-Phase Extraction (SPE) of 5-MTHF from Urine

This protocol is based on the principles of anion exchange or reversed-phase SPE. The selection of the specific SPE cartridge (e.g., strong anion exchange - SAX, or a polymeric reversed-phase like Oasis HLB) will depend on the desired selectivity.

Materials:

- Urine sample
- 5-MTHF-13C5 internal standard solution
- Stabilizing solution (e.g., 1% ascorbic acid and 0.2% 2-mercaptoethanol in water)
- Methanol
- SPE conditioning, wash, and elution solvents (specific to the chosen cartridge)
- Centrifuge
- SPE manifold and cartridges (e.g., SAX or Oasis HLB, 1cc, 30mg)
- Nitrogen evaporator

- LC-MS/MS vials

Procedure:

- Sample Collection and Stabilization: Collect a mid-stream urine sample in a sterile container. Immediately after collection, add the stabilizing solution at a ratio of 1:10 (v/v, stabilizer to urine) to prevent the degradation of 5-MTHF. Store samples at -80°C until analysis.
- Sample Pre-treatment:
 - Thaw the urine sample on ice.
 - Centrifuge the sample at 4000 x g for 10 minutes at 4°C to remove particulate matter.
 - Transfer a known volume (e.g., 1 mL) of the supernatant to a clean tube.
 - Spike the sample with a known amount of 5-MTHF-13C5 internal standard solution.
- SPE Cartridge Conditioning:
 - Condition the SPE cartridge according to the manufacturer's instructions. For a typical reversed-phase cartridge, this involves sequential washing with methanol and then water. For an anion exchange cartridge, it would involve an activation solvent, followed by an equilibration buffer.
- Sample Loading:
 - Load the pre-treated urine sample onto the conditioned SPE cartridge at a slow, steady flow rate (e.g., 1 mL/min).
- Washing:
 - Wash the cartridge with a specific wash solution to remove interfering compounds. For a reversed-phase cartridge, this might be a low percentage of organic solvent in water. For an anion exchange cartridge, a buffer of a specific pH and low ionic strength would be used.
- Elution:

- Elute the 5-MTHF and 5-MTHF-13C5 from the cartridge using an appropriate elution solvent. For reversed-phase, this is typically a higher percentage of organic solvent (e.g., methanol or acetonitrile). For anion exchange, a buffer with a higher ionic strength or a different pH is used.
- Dry-down and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the dried extract in a known, small volume (e.g., 100 µL) of the initial LC mobile phase.
- Analysis:
 - Vortex the reconstituted sample and transfer it to an LC-MS/MS vial for analysis.

Protocol 2: Liquid-Liquid Extraction (LLE) of 5-MTHF from Urine

This protocol is based on the principle of extracting the analyte into an organic solvent after adjusting the pH of the aqueous urine sample.

Materials:

- Urine sample
- 5-MTHF-13C5 internal standard solution
- Stabilizing solution (e.g., 1% ascorbic acid and 0.2% 2-mercaptoethanol in water)
- Acid or base for pH adjustment (e.g., hydrochloric acid, sodium hydroxide)
- Extraction solvent (e.g., ethyl acetate, methyl tert-butyl ether)
- Centrifuge
- Nitrogen evaporator

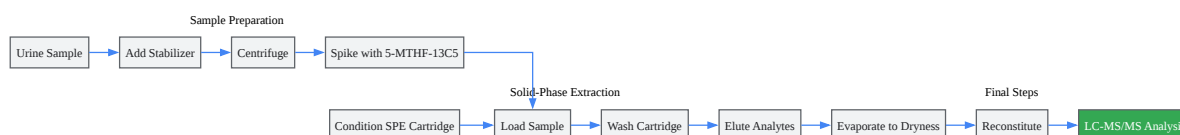
- LC-MS/MS vials

Procedure:

- Sample Collection and Stabilization: Follow the same procedure as in Protocol 1.
- Sample Pre-treatment:
 - Thaw the urine sample on ice.
 - Centrifuge the sample at 4000 x g for 10 minutes at 4°C.
 - Transfer a known volume (e.g., 1 mL) of the supernatant to a clean glass tube.
 - Spike the sample with a known amount of 5-MTHF-13C5 internal standard solution.
- pH Adjustment:
 - Adjust the pH of the urine sample to a value that ensures 5-MTHF is in a neutral, extractable form (typically acidic, around pH 3-4).
- Extraction:
 - Add a known volume of the extraction solvent (e.g., 3 mL of ethyl acetate).
 - Vortex vigorously for 2 minutes to ensure thorough mixing of the aqueous and organic phases.
 - Centrifuge at 3000 x g for 5 minutes to separate the two phases.
- Collection of Organic Layer:
 - Carefully transfer the upper organic layer to a clean tube, avoiding the aqueous layer and any emulsion at the interface.
 - Repeat the extraction step (step 4) with a fresh aliquot of the extraction solvent for improved recovery. Combine the organic layers.
- Dry-down and Reconstitution:

- Evaporate the combined organic extracts to dryness under a gentle stream of nitrogen.
- Reconstitute the dried extract in a known, small volume (e.g., 100 μ L) of the initial LC mobile phase.
- Analysis:
 - Vortex the reconstituted sample and transfer it to an LC-MS/MS vial for analysis.

Visualizations



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Caption: Solid-Phase Extraction (SPE) workflow for 5-MTHF analysis in urine.



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Caption: Liquid-Liquid Extraction (LLE) workflow for 5-MTHF analysis in urine.

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References

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